

Differentiating Meissner effect from diamagnetism in LK-99.

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: LK-44

Cat. No.: B12382207

[Get Quote](#)

Technical Support Center: LK-99 Magnetic Property Analysis

Objective: This guide provides researchers with clear, actionable steps and comparative data to rigorously differentiate between a true Meissner effect (a hallmark of superconductivity) and strong diamagnetism, with a specific focus on observations related to LK-99 and similar materials.

Frequently Asked Questions (FAQs)

Q1: What is the core difference between the Meissner effect and standard diamagnetism?

A1: The Meissner effect, a defining characteristic of superconductivity, is the complete expulsion of a magnetic field from the interior of a superconductor when it is cooled below its critical temperature.[1] Diamagnetism is a much weaker property present in all materials, where an applied magnetic field induces a temporary, opposing magnetic field, causing repulsion.[2] While every superconductor is a perfect diamagnet, not every diamagnetic material is a superconductor.[1]

Q2: Why was the "levitation" of some LK-99 samples not considered definitive proof of superconductivity?

A2: The observed "partial levitation" was inconsistent with the stable, orientation-independent levitation expected from the Meissner effect, especially with flux pinning in Type-II

superconductors.[3][4] Many replication efforts concluded that the observed behavior could be explained by a combination of ferromagnetism and strong diamagnetism, often from impurities within the sample.[3][5][6] A true superconductor with flux pinning can be stably levitated and even suspended below a magnet.[7][8]

Q3: What is the current scientific consensus regarding the magnetic properties of LK-99?

A3: The scientific consensus, established through numerous independent replication attempts, is that LK-99 is not a room-temperature superconductor.[3][9] The initially reported superconductivity-like behaviors have been largely attributed to impurities, most notably copper(I) sulfide (Cu_2S).[3][10][11] This impurity undergoes a phase transition near the temperature originally claimed for LK-99's superconducting transition, causing a sharp drop in resistivity and exhibiting diamagnetic properties that were misinterpreted as signs of superconductivity.[10][11][12] Pure, single-crystal LK-99 was found to be a highly resistive insulator.[9]

Q4: Can a material be both ferromagnetic and diamagnetic?

A4: Yes, materials can have contributions from different magnetic effects. In the case of many LK-99 replication samples, they were found to contain both soft ferromagnetic components and diamagnetic components.[3][6] This combination was sufficient to explain the observed "half-levitation" behavior without invoking superconductivity.[5][6]

Troubleshooting Guide: Analyzing Experimental Observations

Issue 1: My sample exhibits partial levitation or stands on edge over a magnet. How do I determine the cause?

This is a common observation in LK-99 experiments. Use the following steps to differentiate the cause.

- Test for Ferromagnetism:
 - Slowly bring a magnet towards the sample from above. Attraction indicates the presence of ferromagnetism or strong paramagnetism.[7]

- Place the sample on a non-magnetic surface and bring the pole of a magnet near its side. If the sample flips or aligns itself when you flip the magnet's pole, it indicates a permanent magnetic moment (hard ferromagnetism).[7]
- Test for Stable Levitation (Flux Pinning):
 - If the sample levitates, gently try to tilt it. A superconductor with flux pinning will resist this change and remain "locked" in its position and orientation relative to the magnet.[7][8] It can even be suspended at an angle or upside down.
 - A strong diamagnet will always be repelled. Its levitation is often unstable; it may slide off the magnet easily and will not remain suspended at an angle or upside down.[7]
- Conclusion: The partial, unstable levitation seen in many LK-99 samples, where an edge of the sample remains touching the magnet, is often a consequence of competing magnetic forces (ferromagnetic attraction and diamagnetic repulsion) and the sample's shape.[6] It is not indicative of the Meissner effect.

Issue 2: My magnetic susceptibility measurements show a negative value. How do I confirm superconductivity?

A negative magnetic susceptibility (χ) indicates diamagnetism, but the key evidence for superconductivity lies in the temperature and field dependence of this signal.

- Perform Zero-Field-Cooled (ZFC) and Field-Cooled (FC) Measurements: This is the most critical experiment.
 - ZFC: Cool the sample to its lowest temperature without an applied magnetic field. Then, apply a small magnetic field and measure the magnetization as the temperature is increased. A superconductor will show a strong diamagnetic (negative) signal as it shields the magnetic field.[13][14]
 - FC: Cool the sample from above its transition temperature with the same magnetic field applied. During cooling, a superconductor will expel the magnetic field (the Meissner effect). The FC curve will show a smaller diamagnetic signal compared to the ZFC curve because some magnetic flux can get trapped in the material.[14][15]

- The Signature of Superconductivity: A clear bifurcation (separation) between the ZFC and FC curves below the critical temperature (T_c) is a hallmark of superconductivity.[3][14] The ZFC curve represents shielding, while the smaller FC signal represents the Meissner effect (flux expulsion).[13]
- Analyze the Magnitude: A perfect superconductor has a volume magnetic susceptibility of $\chi = -1$ in SI units. While sample geometry and packing fraction can reduce the measured value, the magnitude should be significantly larger than that of typical diamagnetic materials.
- Check for Contaminants: Be aware that impurities like Cu_2S can introduce sharp transitions in resistivity and magnetic response that mimic superconductivity.[10][11] It is crucial to correlate magnetic data with phase purity analysis (e.g., XRD). Several studies have shown that removing Cu_2S from LK-99 samples eliminates the superconductivity-like signals.[10][11]

Comparative Data: Superconductor vs. Diamagnet

This table summarizes the key distinguishing characteristics.

Property	True Superconductor (Meissner Effect)	Standard Diamagnet (e.g., Graphite, Cu ₂ S)
Magnetic Susceptibility (χ)	Perfect diamagnetism: $\chi = -1$ (SI units) for bulk material.	Weakly diamagnetic: χ is a small negative number (e.g., $\sim 10^{-5}$).
Temperature Dependence	Diamagnetism appears abruptly below a critical temperature (T_c).	Diamagnetism is generally weak and largely independent of temperature.
ZFC vs. FC Magnetization	Strong bifurcation below T_c . The ZFC signal is much larger (more negative) than the FC signal. [13] [14] [16]	No significant difference between ZFC and FC curves.
Levitation Behavior	Stable levitation due to flux pinning (Type II). Can be "locked" in space, including at angles or upside down. [7] [8]	Unstable levitation. The object is repelled and will easily slide off the magnet. [7]
Magnetic Field Expulsion	Actively expels magnetic fields from its interior when cooled below T_c .	Passively opposes an applied magnetic field. The field still penetrates the material, though weakened.

Key Experimental Protocols

Protocol 1: Zero-Field-Cooled (ZFC) and Field-Cooled (FC) DC Magnetization

Objective: To measure the magnetic moment of a sample as a function of temperature to identify the characteristic signatures of superconductivity. A SQUID magnetometer is the standard instrument for this measurement.

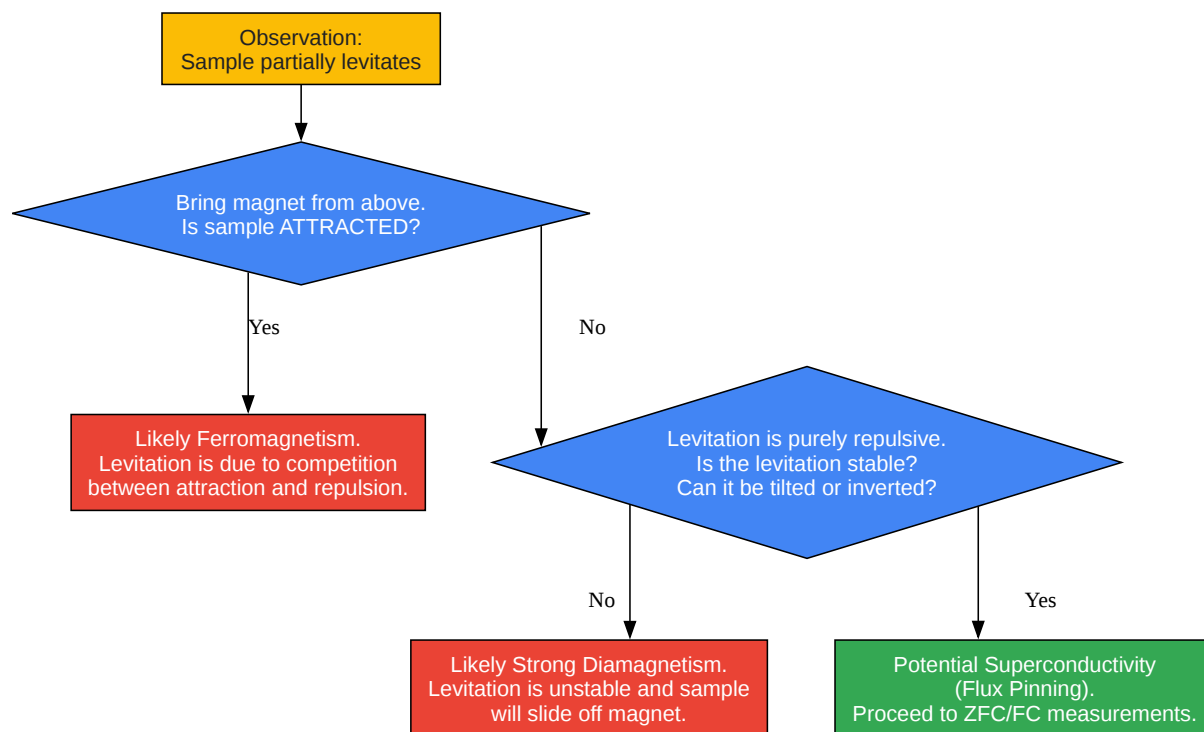
Methodology:

- Sample Preparation:** Ensure the sample is securely mounted in a sample holder (e.g., a clear straw) using non-magnetic materials. Measure the mass of the sample accurately.

- Zero-Field Cooling (ZFC) Run:
 - Set the instrument's magnetic field to zero.
 - Cool the sample from room temperature (or above the expected T_c) down to the lowest accessible temperature (e.g., 2 K).
 - Once the base temperature is stable, apply a small, constant DC magnetic field (e.g., 10-20 Oe).
 - Measure the magnetic moment of the sample while warming it up slowly through the expected transition temperature. This data constitutes the ZFC curve.[\[17\]](#)
- Field-Cooling (FC) Run:
 - From a temperature well above the expected T_c , apply the same constant DC magnetic field used in the ZFC run.
 - Cool the sample down to the base temperature in the presence of the field.
 - Measure the magnetic moment of the sample while warming it up slowly. This data constitutes the FC curve.[\[17\]](#)
- Data Analysis: Plot both magnetic moment (or susceptibility, M/H) versus temperature on the same graph. A distinct separation between the ZFC and FC curves below a specific temperature is the primary indicator of a superconducting transition.[\[14\]](#)[\[15\]](#)

Mandatory Visualizations

Diagram 1: Decision Workflow for Magnetic Levitation Analysis

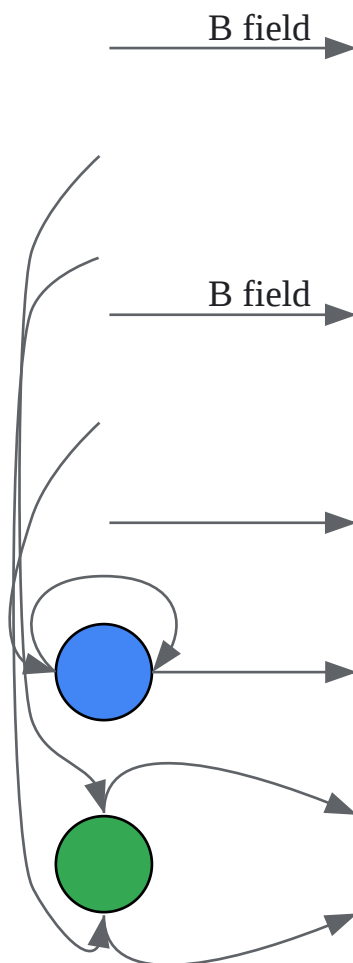


[Click to download full resolution via product page](#)

Caption: A flowchart to guide the characterization of levitating samples.

Diagram 2: Conceptual Difference in Magnetic Field Interaction

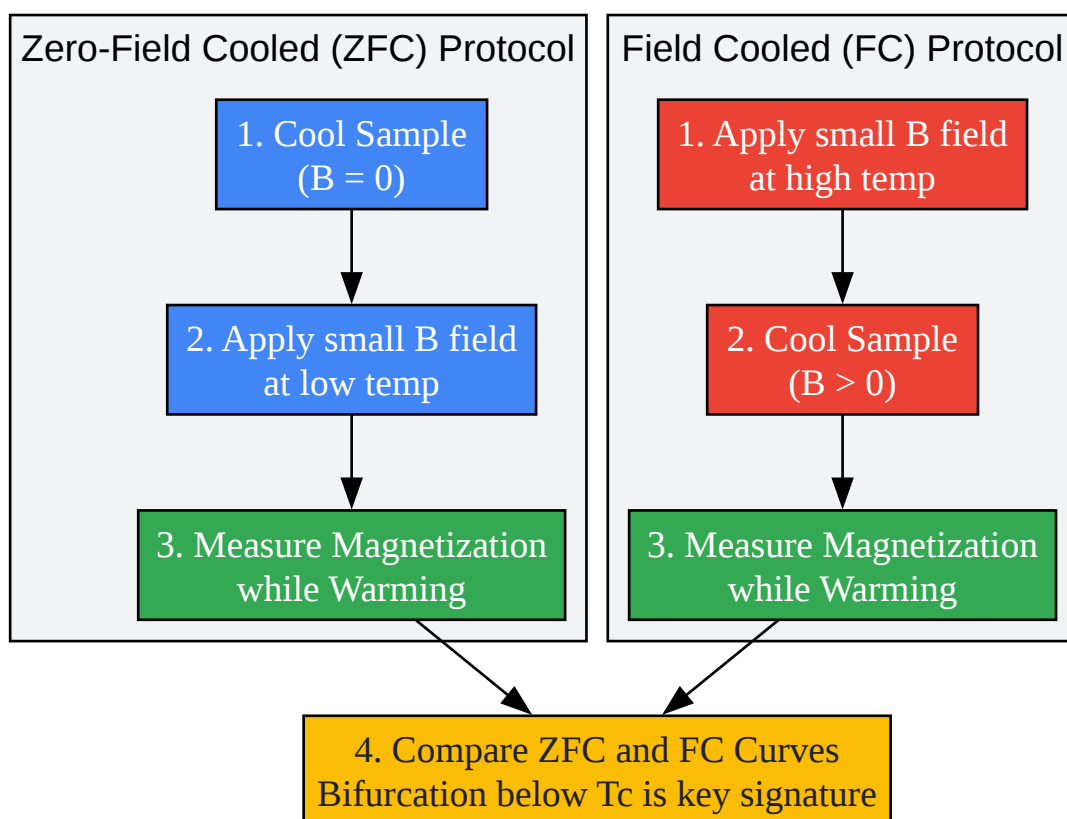
Magnetic Field Interaction



[Click to download full resolution via product page](#)

Caption: Field lines are slightly bent by a diamagnet but completely expelled by a superconductor.

Diagram 3: ZFC vs. FC Experimental Workflow



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. theistanbulchronicle.com [theistanbulchronicle.com]
- 2. hackaday.com [hackaday.com]
- 3. LK-99 - Wikipedia [en.wikipedia.org]
- 4. Reported Failure To Reproduce Superconductivity, But Replication Of Apparent Diamagnetism, At Room Temperature In LK-99 | Science 2.0 [science20.com]
- 5. arxiv.org [arxiv.org]
- 6. bigthink.com [bigthink.com]

- 7. Reddit - The heart of the internet [reddit.com]
- 8. sciencexcel.com [sciencexcel.com]
- 9. Reddit - The heart of the internet [reddit.com]
- 10. pubs.aip.org [pubs.aip.org]
- 11. arxiv.org [arxiv.org]
- 12. researchgate.net [researchgate.net]
- 13. researchgate.net [researchgate.net]
- 14. electromagnetism - What kinds of behavioural anomalies can a zero-field-cooled (ZFC) / field-cooled (FC) split indicate? - Physics Stack Exchange [physics.stackexchange.com]
- 15. physicsforums.com [physicsforums.com]
- 16. researchgate.net [researchgate.net]
- 17. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Differentiating Meissner effect from diamagnetism in LK-99.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12382207#differentiating-meissner-effect-from-diamagnetism-in-lk-99]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com